

(-)-Anomalin: A Technical Guide to its Anti-Inflammatory and Neuroprotective Mechanisms

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Compound of Interest

Compound Name: (-)-Anomalin (Standard)

Cat. No.: B15559089

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Abstract

(-)-Anomalin, a naturally occurring seselin-type pyranocoumarin, has garnered significant scientific interest due to its potent anti-inflammatory, neuroprotective, and potential antitumor activities. This technical guide provides an in-depth overview of the core mechanisms of action of (-)-Anomalin, with a focus on its modulation of key signaling pathways. This document summarizes the available quantitative data on its biological activity, presents detailed experimental protocols for its study, and visualizes its molecular interactions through signaling pathway diagrams.

Core Biological Activities and Quantitative Data

(-)-Anomalin exhibits a range of biological effects, primarily centered around the mitigation of inflammatory responses. Its efficacy has been quantified in various in vitro and in vivo models.

Table 1: In Vitro Anti-Inflammatory Activity of (-)-Anomalin

Assay	Cell Line	Stimulant	Parameter Measured	Result	Reference
Nitric Oxide (NO) Production	RAW 264.7 Macrophages	Lipopolysaccharide (LPS)	Inhibition of NO production	Dose-dependent inhibition	[1]
iNOS mRNA Expression	RAW 264.7 Macrophages	LPS	Inhibition of iNOS mRNA	Dose-dependent inhibition	[1]
iNOS Protein Expression	RAW 264.7 Macrophages	LPS	Inhibition of iNOS protein	Dose-dependent inhibition	[1]
COX-2 mRNA Expression	RAW 264.7 Macrophages	LPS	Inhibition of COX-2 mRNA	Dose-dependent inhibition	[1]
COX-2 Protein Expression	RAW 264.7 Macrophages	LPS	Inhibition of COX-2 protein	Dose-dependent inhibition	[1]
TNF- α mRNA Expression	RAW 264.7 Macrophages	LPS	Reduction of TNF- α mRNA	Dose-dependent reduction	[1]
IL-6 mRNA Expression	RAW 264.7 Macrophages	LPS	Reduction of IL-6 mRNA	Dose-dependent reduction	[1]
NF- κ B DNA Binding	RAW 264.7 Macrophages	LPS	Abolished NF- κ B DNA binding	-	[1]

Table 2: In Vivo Anti-Inflammatory and Analgesic Activity of (-)-Anomalin

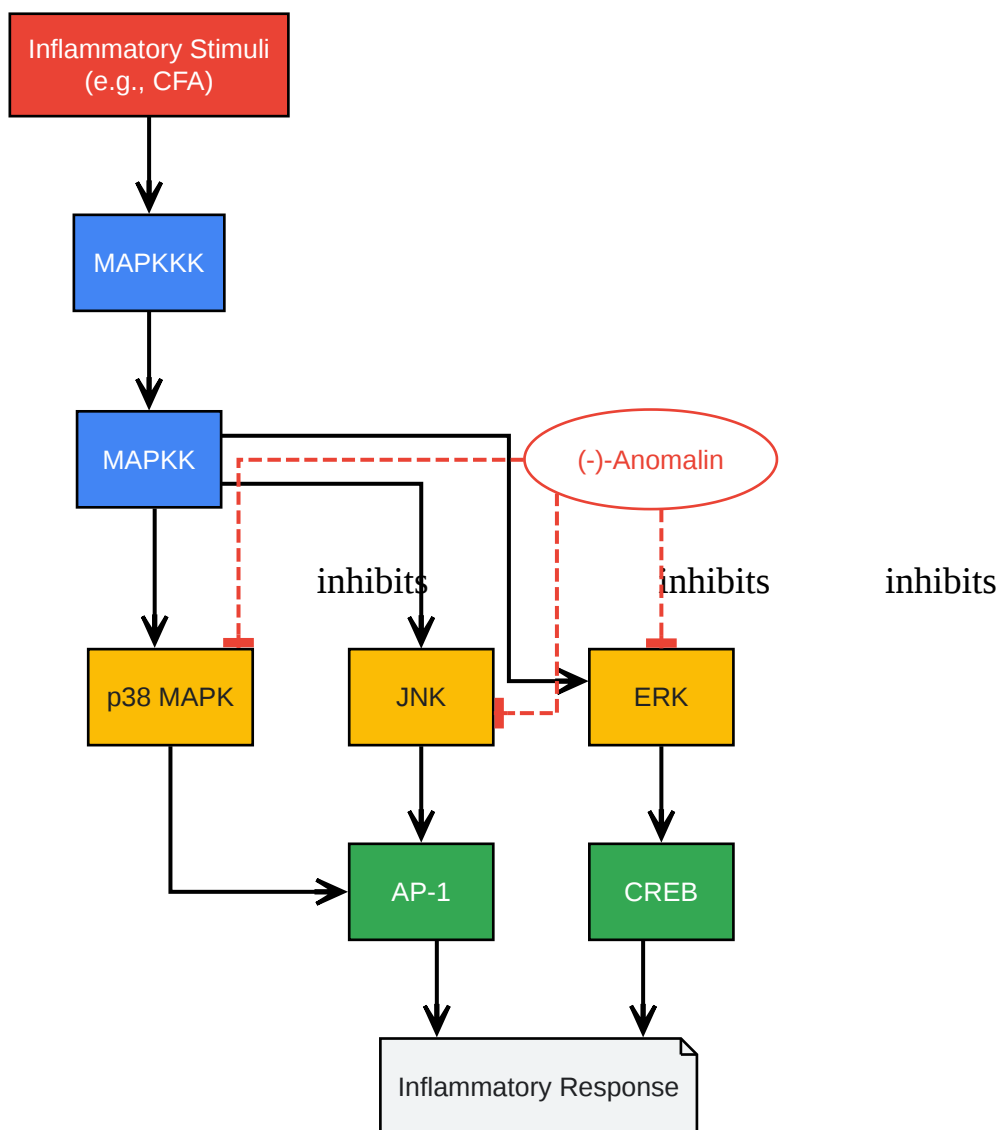
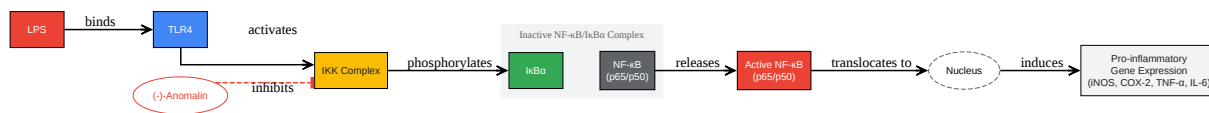
Model	Species	Parameter Measured	Dosing	Result	Reference
Carrageenan-induced paw edema	Mice	Paw volume	10 and 50 mg/kg (i.p.)	Significant inhibition of edema	[2]
Complete Freund's Adjuvant (CFA)-induced paw edema	Mice	Paw volume	10 and 50 mg/kg (i.p.)	Significant inhibition of edema	[2]
CFA-induced mechanical hyperalgesia	Mice	Paw withdrawal threshold	10 and 50 mg/kg (i.p.)	Significant anti-nociceptive effect	[2]
CFA-induced mechanical allodynia	Mice	Paw withdrawal threshold	10 and 50 mg/kg (i.p.)	Significant anti-nociceptive effect	[2]

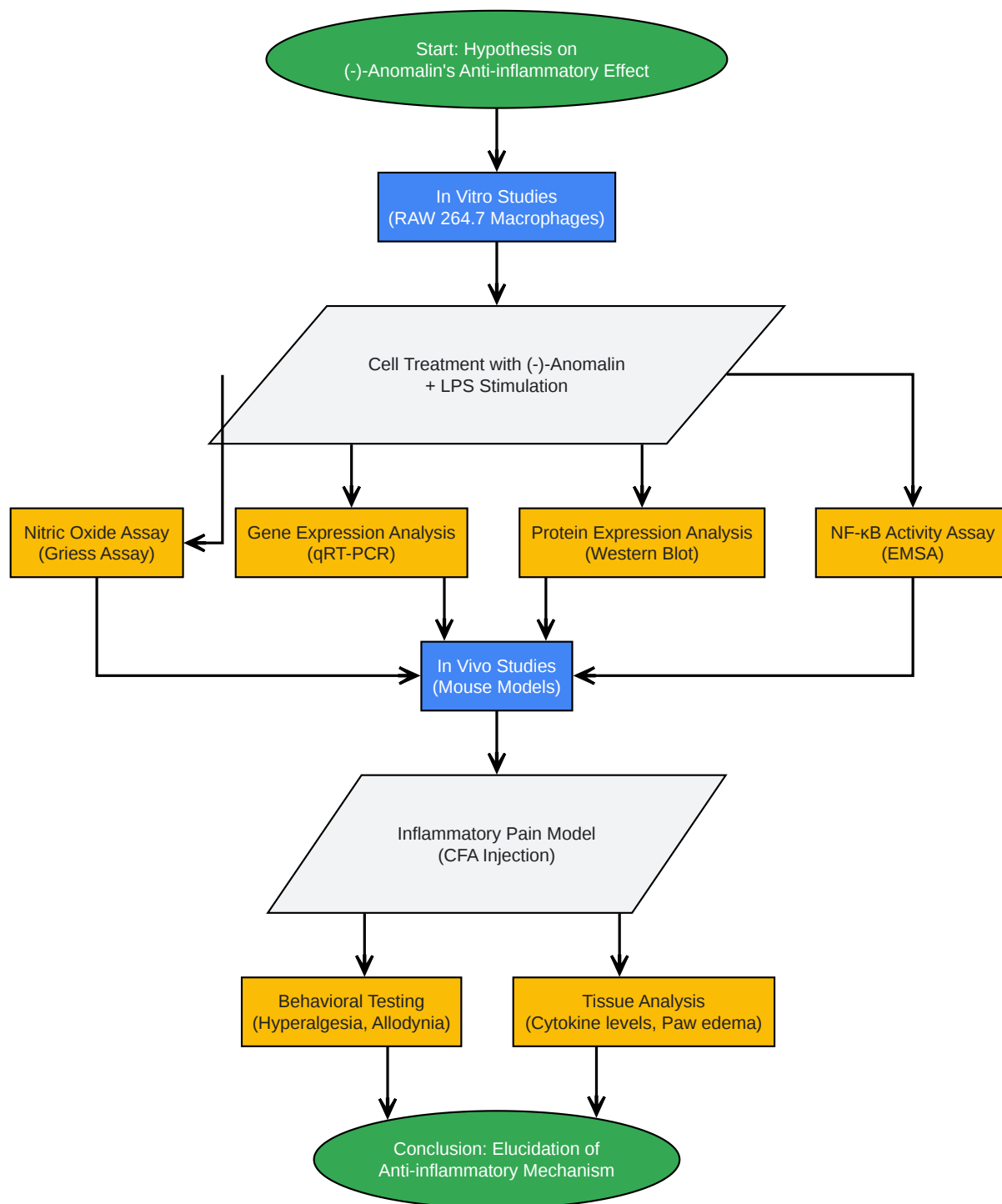
Key Signaling Pathways Modulated by (-)-Anomalin

(-)-Anomalin exerts its biological effects by modulating critical intracellular signaling cascades involved in inflammation and cellular stress responses. The primary pathways identified are the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways.

Inhibition of the NF- κ B Signaling Pathway

(-)-Anomalin has been shown to be a potent inhibitor of the NF- κ B signaling pathway, a central regulator of the inflammatory response. In the presence of an inflammatory stimulus like Lipopolysaccharide (LPS), (-)-Anomalin intervenes at key steps in this cascade.





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